

Spectroscopic Data for 4'-O-Methylnyasol Currently Unavailable in Publicly Accessible Databases

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Compound of Interest

Compound Name: 4'-O-Methylnyasol

Cat. No.: B15609680

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A comprehensive search for the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data of **4'-O-Methylnyasol** has yielded no specific experimental results, preventing the creation of the requested in-depth technical guide.

Despite extensive searches across scientific databases and academic journals, detailed spectroscopic data, including ^1H NMR, ^{13}C NMR, and mass spectral fragmentation for **4'-O-Methylnyasol**, could not be located. This information is essential for the creation of the requested technical guide, which was to include structured data tables, detailed experimental protocols, and visualizations of analytical workflows.

4'-O-Methylnyasol is a derivative of nyasol, a norlignan compound found in plants of the genus *Hypoxis*, commonly known as the African potato. While literature on the phytochemistry of *Hypoxis* species and related genera like *Anemarrhena* confirms the existence and isolation of nyasol and its derivatives, the specific and detailed spectroscopic characterization for the 4'-O-methylated form is not readily available in the public domain.

One study focusing on the antiviral properties of compounds from *Anemarrhena asphodeloides* mentions the isolation of **4'-O-methylnyasol** and identifies it as a known compound. However,

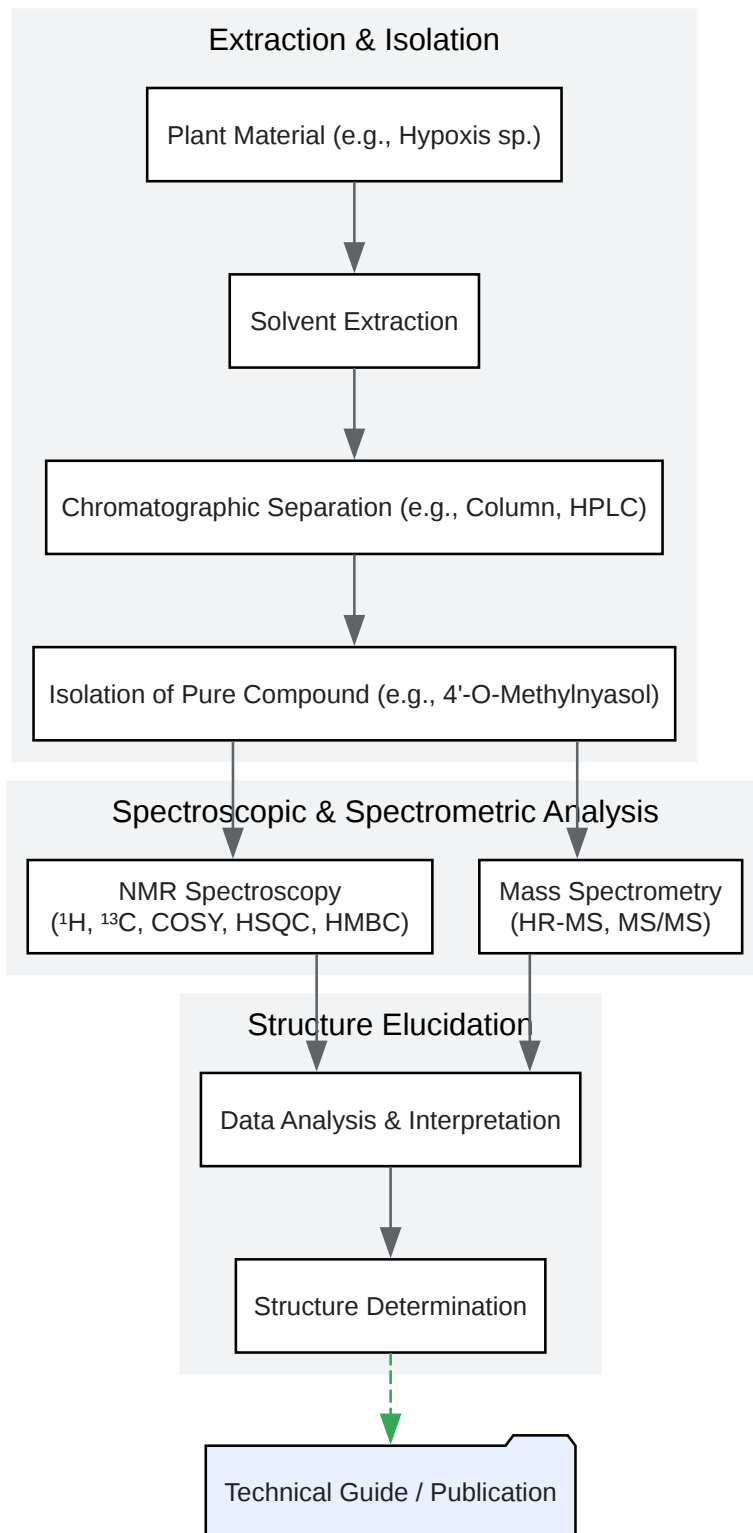
the publication's scope did not include the presentation of its raw spectroscopic data. The persistent misinterpretation of search queries to the more common and structurally simpler compound, 4-methylanisole, further underscores the rarity and specialized nature of the requested data.

Without access to a publication detailing the initial isolation and structure elucidation of **4'-O-Methylnyasol**, the core requirements of the requested technical guide cannot be fulfilled. The creation of accurate data tables and experimental protocols is contingent upon this foundational information.

For researchers, scientists, and drug development professionals seeking this information, it is recommended to consult specialized natural product databases, chemical libraries, or directly refer to the print archives of phytochemical journals that may not yet be fully digitized.

Below is a conceptual workflow diagram that illustrates the general process for the spectroscopic analysis of a novel natural product, which would have been adapted for **4'-O-Methylnyasol** had the data been available.

General Workflow for Spectroscopic Analysis of a Natural Product

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